

The Solubility of Benzyl Cinnamate in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Benzyl Cinnamate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **benzyl cinnamate** in various organic solvents. The information is tailored for professionals in research, science, and drug development who require precise and reliable solubility data for formulation, purification, and analytical applications. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and visual representations of the methodologies.

Quantitative Solubility Data

The solubility of **benzyl cinnamate** has been experimentally determined in a range of organic solvents. The following tables summarize the mole fraction solubility (

$x_1 \times 1$

) and solubility in grams per 100 grams of solvent (g/100g) at various temperatures. This data is crucial for selecting appropriate solvents for crystallization, formulation, and other processes.

Table 1: Mole Fraction Solubility (

$x_1 \times 1$

) of **Benzyl Cinnamate** in Various Organic Solvents at Different Temperatures (K)

Temperature (K)	Methanol	Ethanol	Propan-2-ol	Butan-1-ol	Ethyl Acetate	Acetonitrile
278.15	0.0189	0.0278	0.0261	0.0253	0.1041	0.0612
283.15	0.0237	0.0345	0.0325	0.0315	0.1253	0.0741
288.15	0.0295	0.0426	0.0401	0.0389	0.1498	0.0892
293.15	0.0366	0.0525	0.0495	0.0479	0.1782	0.1069
298.15	0.0453	0.0646	0.0609	0.0589	0.2111	0.1278
303.15	0.0561	0.0794	0.0749	0.0724	0.2492	0.1524
308.15	0.0692	0.0976	0.0921	0.0889	0.2933	0.1813
313.15	0.0853	0.1198	0.1132	0.1092	0.3442	0.2154
318.15	0.1049	0.1469	0.1388	0.1339	0.4029	0.2555

Table 2: Solubility of **Benzyl Cinnamate** in g/100g of Solvent at Different Temperatures (°C)

Temperature (°C)	Methanol	Ethanol	Propan-2-ol	Butan-1-ol	Ethyl Acetate	Acetonitrile
5.00	14.71	15.35	11.23	9.17	30.82	38.08
10.00	18.84	19.52	14.30	11.66	38.16	47.93
15.00	23.86	24.57	17.97	14.66	46.85	59.84
20.00	30.01	30.76	22.48	18.37	57.29	74.40
25.00	37.64	38.48	28.12	22.99	69.97	92.52
30.00	47.21	48.24	35.29	28.85	85.61	115.42
35.00	59.35	60.62	44.49	36.38	105.15	144.75
40.00	74.88	76.47	56.36	46.13	129.83	182.81
45.00	94.81	96.81	71.74	58.82	161.40	232.88

Note: Qualitative data indicates that **benzyl cinnamate** is also soluble in acetone, diethyl ether, toluene, and various oils, while it is practically insoluble in water, glycerol, and propylene glycol. [1][2][3] Quantitative data for acetone, toluene, and heptane were not readily available in the reviewed literature. A notable quantitative value for ethanol at 25°C is 125 g/L.[4]

Experimental Protocols for Solubility Determination

The accurate determination of solubility is paramount for reliable data. Below are detailed methodologies for two common and effective experimental techniques.

Combined Gravimetric and Laser Monitoring Method

This modern approach offers high accuracy and is particularly useful for generating solubility data across a range of temperatures.

Methodology:

- **Sample Preparation:** An excess amount of **benzyl cinnamate** is added to a known mass of the selected organic solvent in a sealed glass vessel.
- **Equilibration:** The vessel is placed in a jacketed container connected to a programmable thermostat. The solution is continuously stirred using a magnetic stirrer to ensure homogeneity. The temperature is precisely controlled and incrementally increased.
- **Laser Monitoring:** A laser beam is passed through the solution. The intensity of the transmitted light is continuously monitored by a detector. As the temperature increases, more solute dissolves, and the light transmission increases.
- **Saturation Point Determination:** The saturation point at a given temperature is identified as the point where the laser signal intensity stabilizes, indicating that no more solute is dissolving.
- **Gravimetric Analysis:** Once the experiment across the desired temperature range is complete, the vessel is allowed to cool, and the undissolved solute is separated by filtration. The solid residue is dried and weighed. The amount of dissolved solute is then calculated by subtracting the mass of the undissolved solute from the initial mass.

- Data Calculation: The mole fraction solubility (x_1)

$$x_1 \times 1$$

) is calculated using the masses and molar masses of the solute and solvent.

Standard Shake-Flask Gravimetric Method

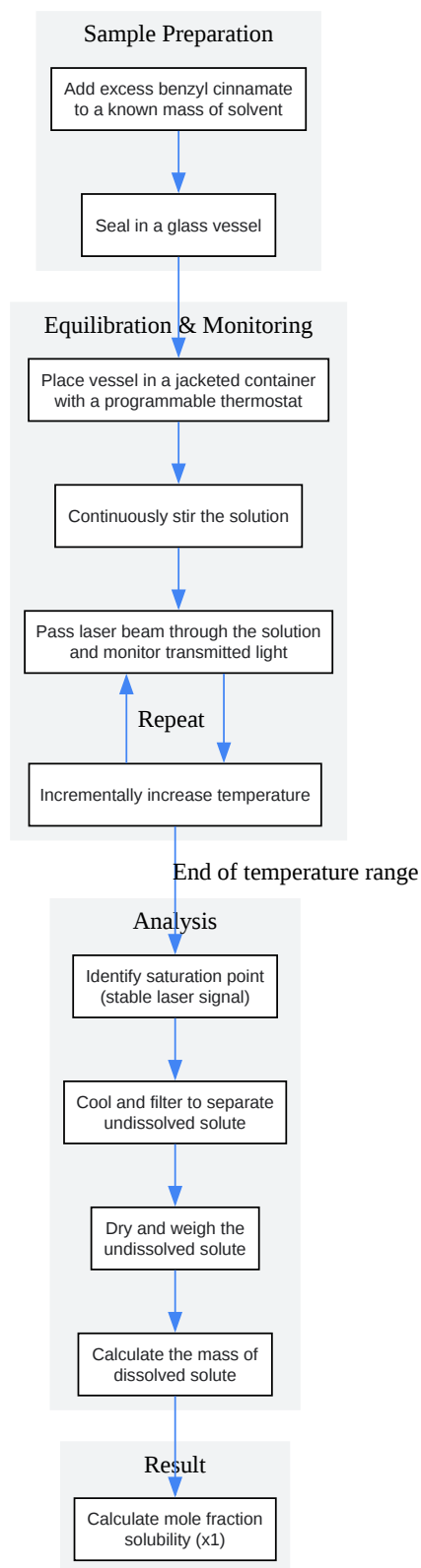
The shake-flask method is a traditional and widely accepted technique for determining equilibrium solubility.

Methodology:

- Sample Preparation: An excess amount of solid **benzyl cinnamate** is added to a series of vials, each containing a known volume or mass of the desired organic solvent.
- Equilibration: The vials are securely sealed and placed in a constant-temperature shaker bath. The samples are agitated for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the solid and liquid phases is reached.
- Phase Separation: After equilibration, the agitation is stopped, and the vials are allowed to stand undisturbed in the temperature-controlled bath to allow the undissolved solid to settle.
- Sample Withdrawal and Filtration: A clear aliquot of the supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to maintain the experimental temperature. The withdrawn sample is immediately filtered through a membrane filter (e.g., 0.45 μm) to remove any undissolved microparticles.
- Gravimetric Analysis: A known volume or mass of the clear, saturated filtrate is transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the solute).
- Final Weighing and Calculation: The container with the dried residue (dissolved **benzyl cinnamate**) is weighed. The mass of the dissolved solute is determined by the difference in weight. The solubility is then expressed in the desired units (e.g., g/100g of solvent).

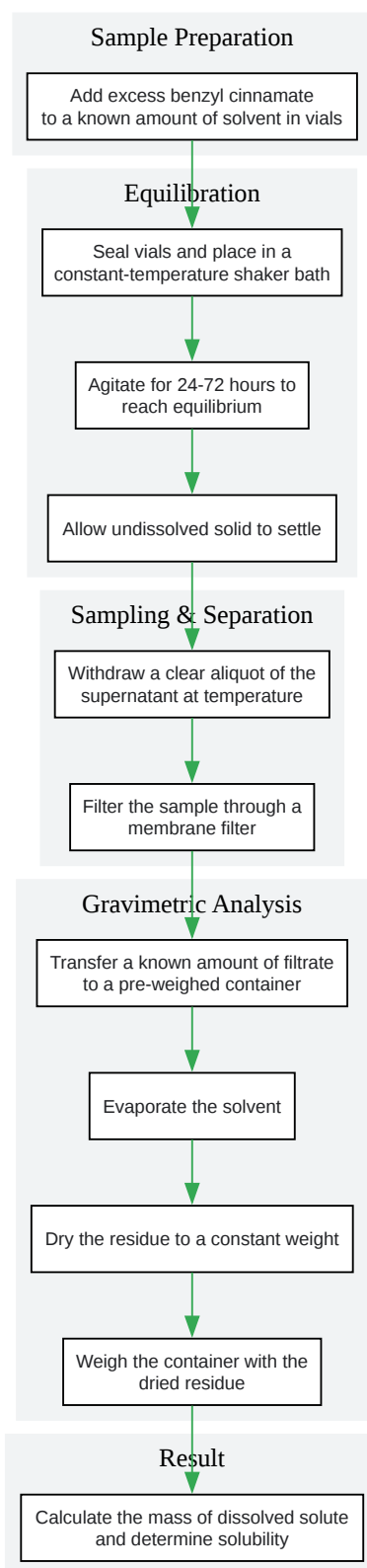
Visualization of Experimental Workflows

To further elucidate the experimental processes, the following diagrams, created using the DOT language, illustrate the logical flow of each methodology.



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Caption: Workflow for the Combined Gravimetric and Laser Monitoring Method.



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Caption: Workflow for the Standard Shake-Flask Gravimetric Method.

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